

# physical properties of anhydrous ammonia ethanol solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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An In-depth Technical Guide to the Physical Properties of Anhydrous Ammonia-Ethanol Solutions

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of anhydrous ammonia-ethanol solutions. Given the specialized nature of this binary system, this document synthesizes available data and outlines the requisite experimental protocols for researchers to determine these properties for their specific applications.

## Executive Summary

Anhydrous ammonia-ethanol solutions are utilized in various chemical synthesis and research applications where a non-aqueous, basic medium with specific solubility characteristics is required. Understanding the physical properties of these solutions, such as density, viscosity, and vapor pressure, is critical for process design, safety, and achieving desired reaction kinetics. This guide presents known quantitative data, details the experimental methodologies for property determination, and provides logical and workflow diagrams to aid researchers.

## Physical Property Data

Quantitative data for the physical properties of anhydrous ammonia-ethanol solutions across a wide range of concentrations and temperatures is not extensively tabulated in publicly available

literature. However, specific data points and properties of the constituent components provide a baseline for understanding and further experimentation.

## Density and Boiling Point

A commercially available 2.0 M solution of ammonia in ethanol provides a key reference point.

Property	Value	Conditions
Concentration	2.0 M (1.90-2.20 M)	-
Density	0.785 g/mL	25 °C
Boiling Point	60 °C	-
Data sourced from Sigma-Aldrich product information for a 2.0 M ammonia solution in ethanol.		

## Colligative Properties: Boiling Point Elevation and Freezing Point Depression

Colligative properties depend on the molality of the solute. For a solution of 30 g of ammonia ( $\text{NH}_3$ ) in 150 g of ethanol ( $\text{C}_2\text{H}_5\text{OH}$ ), the following approximate values have been calculated:

Property	Value
Calculated Boiling Point	~92.69 °C
Calculated Freezing Point	~-137.48 °C

Note: These are calculated values based on the molality and colligative property constants of ethanol ( $K_b \approx 1.22 \text{ } ^\circ\text{C} \cdot \text{kg/mol}$ ,  $K_f \approx 1.99 \text{ } ^\circ\text{C} \cdot \text{kg/mol}$ ) and may not reflect real-world behavior due to interactions between ammonia and ethanol.[\[1\]](#)[\[2\]](#)

## Properties of Anhydrous Ammonia and Ethanol

The properties of the individual components are fundamental to predicting the behavior of the mixture.

Property	Anhydrous Ammonia (NH <sub>3</sub> )	Ethanol (C <sub>2</sub> H <sub>5</sub> OH)
Molar Mass	17.031 g/mol [3]	46.07 g/mol
Boiling Point (1 atm)	-33.34 °C[3]	78.37 °C
Freezing Point (1 atm)	-77.73 °C[3]	-114.1 °C
Density (liquid)	0.682 g/cm <sup>3</sup> (at -33.3 °C)[3]	0.789 g/cm <sup>3</sup> (at 20 °C)
Vapor Pressure	857.3 kPa (at 20 °C)[3]	5.95 kPa (at 20 °C)

## Solubility

Ammonia is soluble in ethanol.[3] The solubility has been measured by static vapor-liquid equilibrium methods at various temperatures, with total pressure reaching up to approximately 0.72 MPa.[4] This solubility allows for the preparation of solutions with significant molar concentrations.

## Electrical Conductivity

Pure liquid ammonia and pure ethanol are poor electrical conductors.[5][6] The dissolution of ammonia in ethanol is not expected to create a highly conductive solution, as ammonia is a weak base. However, the presence of any water or ionic impurities would increase conductivity. Studies on related systems, such as ammonium salts in aqueous ethanol solutions, show that conductivity decreases as the ethanol content increases.[7][8]

## Experimental Protocols

For researchers requiring precise physical property data for specific concentrations and temperatures of anhydrous ammonia-ethanol solutions, direct experimental measurement is necessary. The following sections detail the methodologies for determining key properties.

## Density Measurement

The density of a liquid solution can be measured accurately using several established methods.

- Method 1: Pycnometer (Density Bottle)
  - Preparation: Clean and thoroughly dry a pycnometer of a known volume.
  - Calibration: Measure the mass of the empty, dry pycnometer. Fill the pycnometer with deionized water of a known temperature and measure the mass again. Calculate the exact volume of the pycnometer using the known density of water at that temperature.
  - Measurement: Dry the pycnometer completely. Fill it with the anhydrous ammonia-ethanol solution, taking care to avoid gas bubbles and working in a well-ventilated fume hood due to ammonia's volatility.
  - Equilibration & Weighing: Bring the filled pycnometer to the desired, constant temperature in a water bath. Measure the mass of the filled pycnometer.
  - Calculation: Subtract the mass of the empty pycnometer to find the mass of the solution. Density is calculated by dividing the mass of the solution by the calibrated volume of the pycnometer.
- Method 2: Vibrating Tube Densitometer
  - Principle: This instrument measures the oscillation frequency of a U-shaped tube containing the sample. The frequency is directly related to the density of the liquid in the tube.
  - Calibration: Calibrate the instrument using two standards of known density, typically dry air and deionized water, at the desired temperature.
  - Measurement: Inject the anhydrous ammonia-ethanol solution into the cleaned and dried oscillating tube.
  - Data Acquisition: Allow the temperature to stabilize. The instrument will automatically measure the oscillation period and calculate the density based on the calibration. This method is fast, requires a small sample volume, and provides high precision.[\[9\]](#)

## Viscosity Measurement

Viscosity, the measure of a fluid's resistance to flow, can be determined using various viscometers.

- Method 1: Capillary Tube Viscometer (e.g., Ostwald or Ubbelohde type)
  - Principle: This method relies on measuring the time it takes for a fixed volume of liquid to flow through a narrow capillary tube under a known pressure differential (gravity).
  - Procedure: a. Introduce a precise volume of the ammonia-ethanol solution into the viscometer. b. Place the viscometer in a constant temperature bath until thermal equilibrium is reached. c. Apply suction or pressure to draw the liquid up past the upper timing mark. d. Measure the time it takes for the liquid meniscus to fall between the upper and lower timing marks.
  - Calculation: The kinematic viscosity ( $\nu$ ) is calculated using the equation  $\nu = C * t$ , where ' $t$ ' is the flow time and 'C' is the calibration constant of the viscometer. The dynamic viscosity ( $\eta$ ) is then found by multiplying the kinematic viscosity by the density of the solution ( $\eta = \nu * \rho$ ).
- Method 2: Falling Sphere Viscometer
  - Principle: This method measures the terminal velocity of a sphere of known size and density falling through the fluid.[\[10\]](#)
  - Procedure: a. Fill a vertical tube with the ammonia-ethanol solution and allow it to reach thermal equilibrium. b. Gently drop a small sphere into the liquid. c. Measure the time it takes for the sphere to fall a known distance between two marks after it has reached terminal velocity.
  - Calculation: The viscosity is calculated using Stokes' Law, which relates the terminal velocity to the viscosity of the fluid, the densities of the sphere and the fluid, and the radius of the sphere.[\[10\]](#)

## Vapor Pressure Measurement

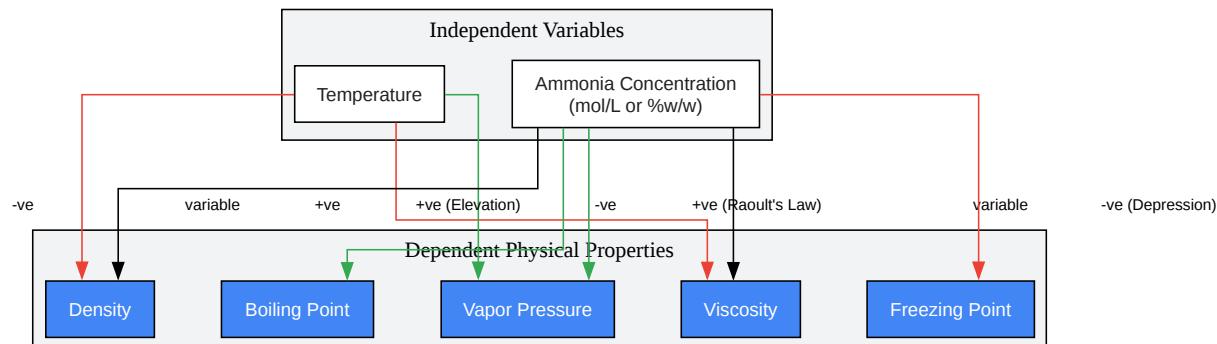
The vapor pressure of a volatile solution must be measured in a closed system.

- Static Method (Isoteniscope)
  - Apparatus: An isoteniscope is connected to a pressure gauge (manometer) and a vacuum pump.
  - Procedure: a. Place the ammonia-ethanol solution in the isoteniscope bulb. b. Submerge the bulb in a constant temperature bath. c. Freeze the solution and evacuate the apparatus to remove any dissolved gases. Thaw the solution to release more dissolved gases and repeat the freeze-pump-thaw cycle several times. d. After purification, with the sample at the desired temperature, the vapor of the sample will push against a U-bend of the same liquid in the isoteniscope. The external pressure is adjusted to make the levels in the U-bend equal.
  - Measurement: The measured external pressure at this point is equal to the vapor pressure of the solution at that temperature.[\[11\]](#)
- Dynamic Method
  - Principle: This method determines the boiling point of the solution at various controlled pressures.
  - Procedure: a. Place the solution in a container equipped with a reflux condenser and connect it to a pressure control system. b. Set a specific pressure in the system. c. Heat the solution until it boils. The temperature at which it boils is recorded.
  - Data: The vapor pressure of the solution at that temperature is equal to the controlled pressure of the system. A series of measurements at different pressures yields the vapor pressure curve.

## Visualizations

### Relationship of Physical Properties

The physical properties of anhydrous ammonia-ethanol solutions are interdependent and are primarily influenced by temperature and the concentration of ammonia.

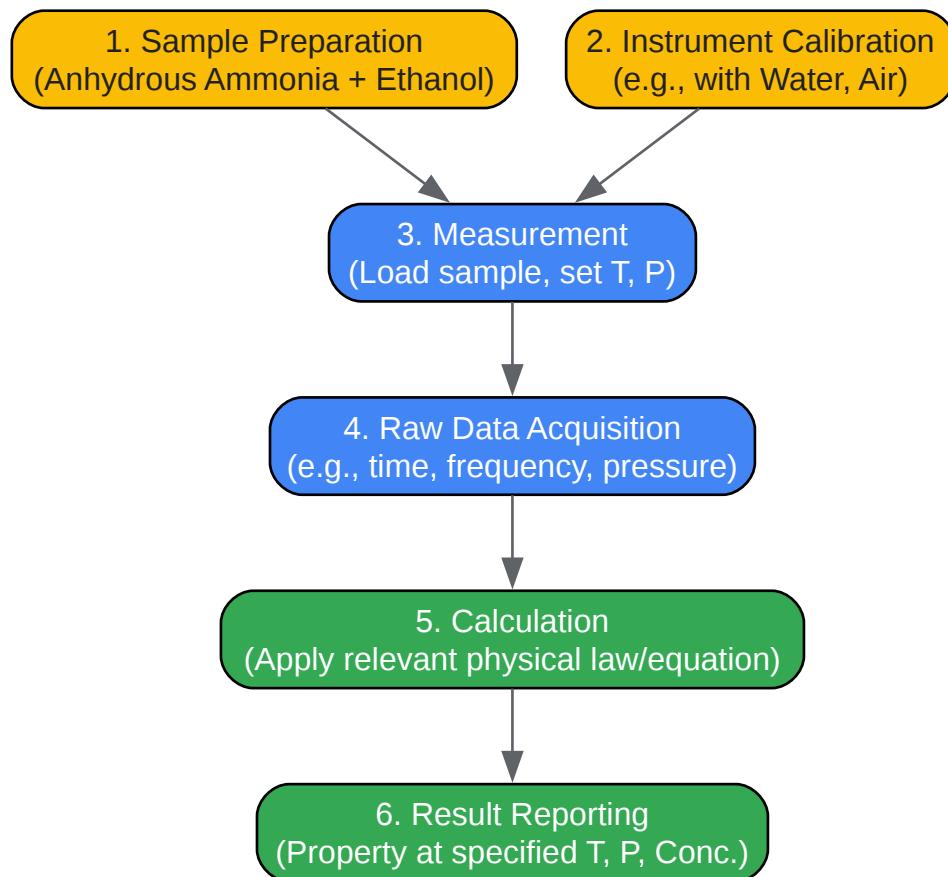


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Caption: Factors influencing the physical properties of ammonia-ethanol solutions.

## Generalized Experimental Workflow

The workflow for determining a physical property of the solution follows a standard scientific methodology from preparation to final analysis.



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Caption: A generalized workflow for physical property determination.

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- To cite this document: BenchChem. [physical properties of anhydrous ammonia ethanol solutions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8359970#physical-properties-of-anhydrous-ammonia-ethanol-solutions\]](https://www.benchchem.com/product/b8359970#physical-properties-of-anhydrous-ammonia-ethanol-solutions)

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